

Synthesis and manufacturing process of Clorofene

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Compound of Interest

Compound Name: Clorofene

Cat. No.: B1669242

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An In-depth Technical Guide to the Synthesis and Manufacturing of **Clorofene**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Clorofene, chemically known as 2-benzyl-4-chlorophenol, is a chlorinated phenolic compound with applications as a disinfectant and antiseptic. This technical guide provides a comprehensive overview of its synthesis and manufacturing process, intended for an audience of researchers and professionals in drug development and chemical synthesis. The document details the primary synthetic routes, experimental protocols, and relevant chemical and physical data.

Physicochemical Properties of Clorofene

Clorofene is a white to light tan or pink crystalline solid with a slight phenolic odor.^[1] It is insoluble in water but soluble in organic solvents. Key quantitative properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₁ ClO	[2][3]
Molecular Weight	218.68 g/mol	[2]
Melting Point	46-51 °C	[1][3]
Boiling Point	160-162 °C	[3]
Density	1.188 g/mL at 25 °C	[3]
Flash Point	185 °C	[1]

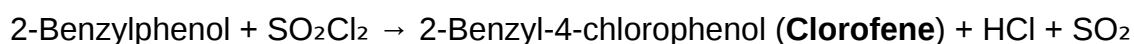
Synthesis of Clorofene

The primary industrial synthesis of **Clorofene** involves the chlorination of 2-benzylphenol. An alternative high-yield synthesis of the precursor, 2-benzylphenol, is also described.

Primary Synthesis Route: Chlorination of 2-Benzylphenol

The most direct method for producing **Clorofene** is the electrophilic aromatic substitution of 2-benzylphenol with sulfuryl chloride (SO₂Cl₂). A secondary amine, such as diethylamine, can be used as a catalyst.[4]

Reaction:



A detailed experimental protocol, adapted from the synthesis of a similar compound, is provided below.[4]

Synthesis of the Precursor: 2-Benzylphenol

An efficient method for synthesizing the starting material, 2-benzylphenol, involves the benzylation of 4-chlorophenol with benzyl alcohol in the presence of a zeolite catalyst of the faujasite type.[5] This process is highly selective and produces the desired product in high yield.

Reaction:

4-Chlorophenol + Benzyl Alcohol --(Zeolite Catalyst, 200°C)--> 2-Benzyl-4-chlorophenol

This reaction has a reported yield of 94.8% for 2-benzyl-4-chlorophenol.[5]

Experimental Protocols

Synthesis of Clorofene via Chlorination of 2-Benzylphenol

This protocol is based on the general method for the selective chlorination of substituted phenols.[4]

Materials:

- 2-Benzylphenol
- Sulfuryl chloride (SO₂Cl₂)
- Toluene
- Diethylamine (catalyst)
- 5% Hydrochloric acid solution
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate

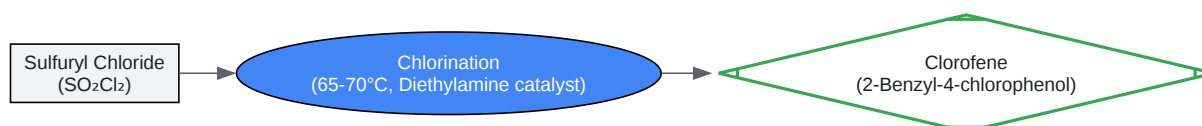
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve 2-benzylphenol (1 equivalent) in toluene.
- **Catalyst Addition:** To the stirred solution, add a catalytic amount of diethylamine (e.g., 0.01 equivalents).

- Addition of Chlorinating Agent: Heat the reaction mixture to 65-70°C. Add sulfuryl chloride (1.1 equivalents) dropwise via the dropping funnel over a period of 3 hours, maintaining the temperature.
- Reaction Monitoring: After the addition is complete, continue stirring the reaction mixture at 65-70°C for an additional hour. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Work-up:
 - Cool the reaction mixture to room temperature.
 - Carefully pour the mixture into a separatory funnel containing a 5% aqueous solution of hydrochloric acid and separate the organic layer.
 - Wash the organic layer sequentially with saturated sodium bicarbonate solution and brine.
 - Dry the organic layer over anhydrous magnesium sulfate.
- Purification:
 - Filter off the drying agent.
 - Concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.
 - The crude **Clorofene** can be further purified by column chromatography on silica gel or by recrystallization.[4]

Visualizations

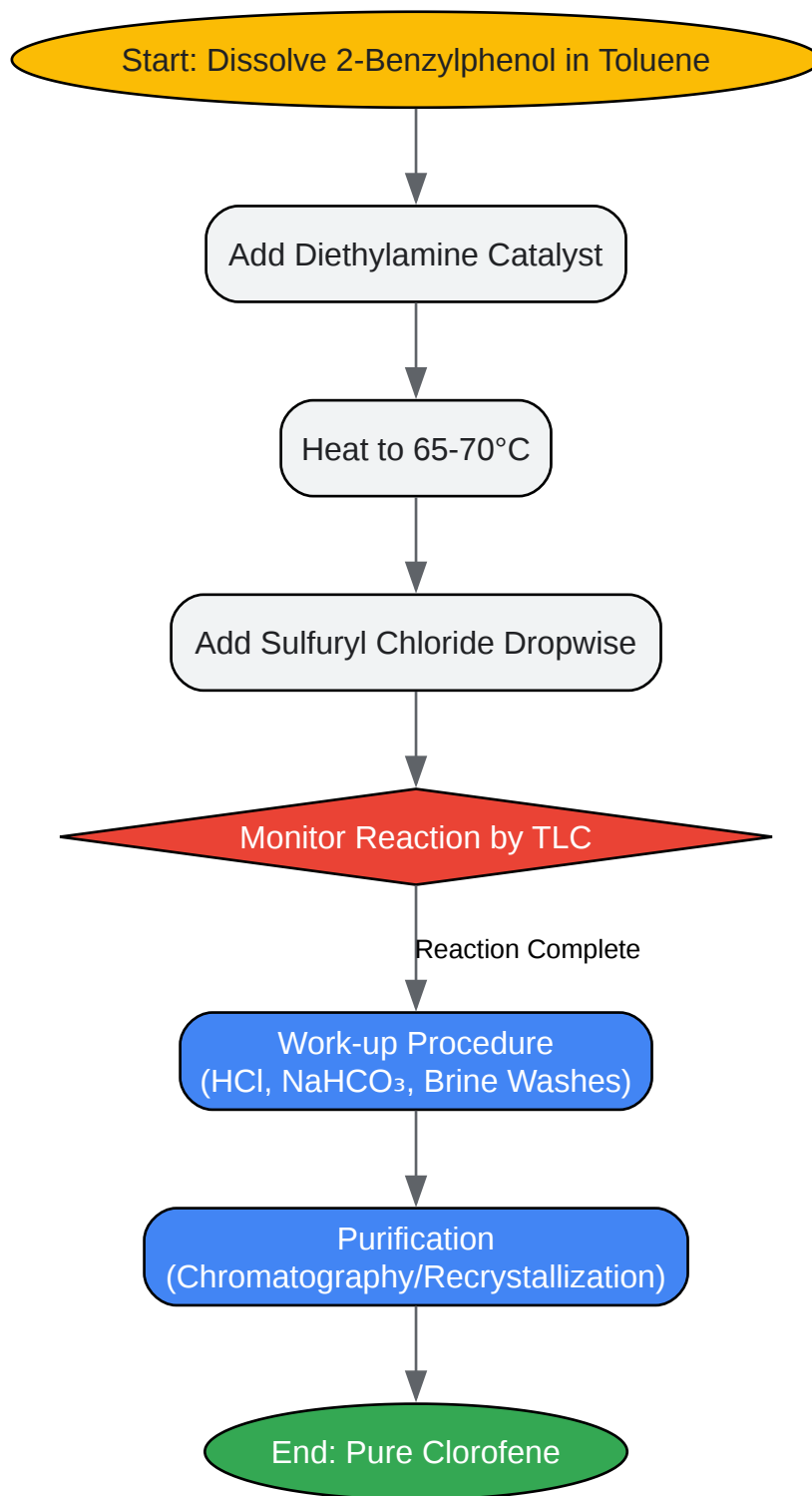
Synthesis Pathway of Clorofene



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Caption: Synthesis of **Clorofene** from 2-Benzylphenol.

Experimental Workflow for Clorofene Synthesis



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Caption: Experimental workflow for **Clorofene** synthesis.

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